

Technical Guide: Physicochemical Properties of 1-(3-Chlorophenyl)cyclopentane-1-carboxylic acid

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Compound of Interest

Compound Name: 1-(3-Chlorophenyl)cyclopentane-1-carboxylic acid

Cat. No.: B122613

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **1-(3-Chlorophenyl)cyclopentane-1-carboxylic acid**, a compound of interest in medicinal chemistry and drug discovery. The data presented herein is essential for professionals engaged in the design, synthesis, and evaluation of novel therapeutic agents.

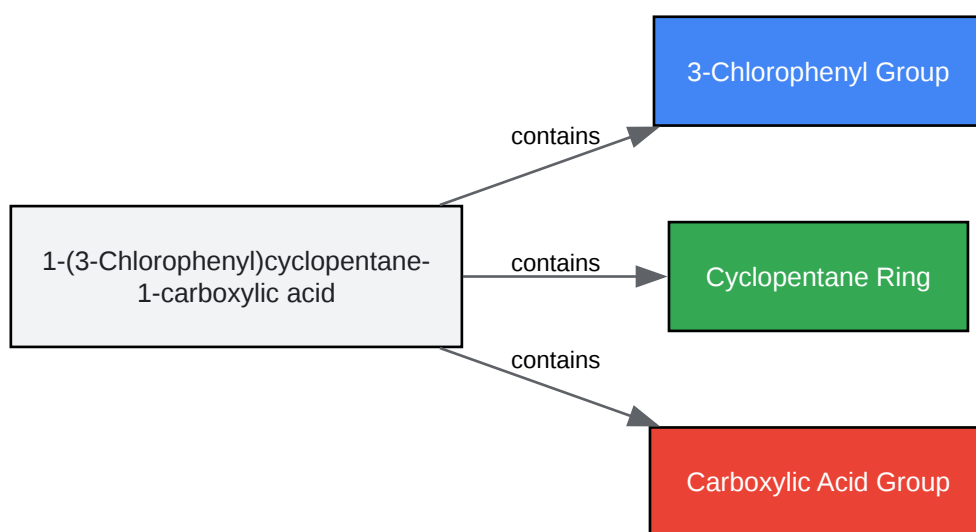
Core Molecular Data

The foundational physicochemical characteristics of **1-(3-Chlorophenyl)cyclopentane-1-carboxylic acid** are summarized in the table below. These values are critical for a range of applications, including analytical method development, formulation studies, and computational modeling.

Parameter	Value
Molecular Formula	C ₁₂ H ₁₃ ClO ₂
Molecular Weight	224.69 g/mol
IUPAC Name	1-(3-chlorophenyl)cyclopentanecarboxylic acid
CAS Number	143328-21-6

Molecular Structure and Connectivity

To elucidate the structural arrangement of **1-(3-Chlorophenyl)cyclopentane-1-carboxylic acid**, a logical diagram illustrating the connectivity of its primary chemical moieties is provided. This visualization aids in understanding the spatial relationship between the chlorophenyl, cyclopentane, and carboxylic acid groups, which dictates the molecule's chemical behavior and potential biological activity.



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Figure 1. Logical diagram of the core components of the molecule.

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